

Essential Safety and Logistical Information for Handling JMV7048

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Compound of Interest

Compound Name: JMV7048
Cat. No.: B15608967

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Disclaimer: No specific Safety Data Sheet (SDS) for **JMV7048** has been found in public databases. **JMV7048** is identified as a Protac (Proteolysis-targeting chimera) PXR (Pregnane X Receptor) degrader, a potent, biologically active research compound. The following guidance is based on best practices for handling high-potency research compounds and should be supplemented by a thorough risk assessment by the user and consultation with your institution's Environmental Health and Safety (EHS) department.

Immediate Safety and Handling Precautions

Due to its nature as a potent biological modulator, **JMV7048** should be handled with a high degree of caution to prevent exposure. Engineering controls, such as a certified chemical fume hood or a glove box, should be the primary means of containment.

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **JMV7048**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves. The outer glove should be changed immediately upon contamination. For chemicals of unknown toxicity, a flexible laminate glove can be worn under a pair of heavy-duty chemically resistant outer gloves.[1][2]	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection in case the outer glove is breached.[3]
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[3] A face shield should be worn in conjunction with goggles when there is a high risk of splashing.[2][4]	Protects eyes from splashes of solutions containing the compound.[3][4]
Body Protection	A fully buttoned lab coat. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.[3]	Protects skin and personal clothing from contamination.
Respiratory Protection	A respirator may be required when working with the solid compound to avoid dust inhalation or when handling solutions in poorly ventilated areas.[5] The use of respirators must be in accordance with your institution's respiratory protection program.[2]	Minimizes the risk of inhaling aerosolized particles or vapors. All weighing and solution preparation should be performed inside a chemical fume hood.[3]

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.[3]
- Store the compound in a clearly labeled, sealed container in a designated, secure, and well-ventilated area.[3]
- Follow the supplier's recommendations for storage temperature, which is typically -20°C or -80°C for solid compounds to ensure stability.[3]

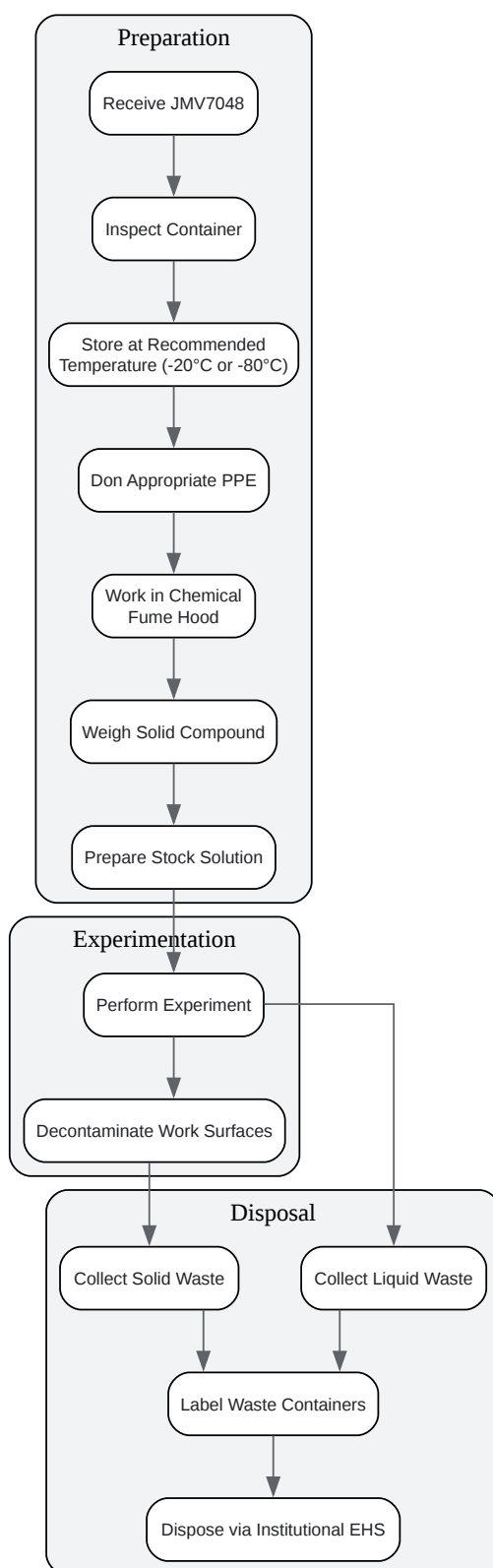
Preparation of Stock Solutions:

- All handling of the solid compound and preparation of stock solutions must be performed in a certified chemical fume hood to minimize inhalation exposure.[3]
- Use a dedicated set of spatulas and weighing paper for the solid compound.
- Slowly add solvent (e.g., DMSO) to the solid to avoid aerosolization.[3]

Disposal Plan:

- Solid Waste: All contaminated solid materials (e.g., gloves, pipette tips, vials, weighing paper) should be collected in a designated, labeled hazardous waste container.[5]
- Liquid Waste: Collect all liquid waste containing **JMV7048** in a clearly labeled, sealed, and appropriate hazardous waste container. Do not dispose of it down the drain.[5]
- Unknowns: Do not mix **JMV7048** waste with other chemical waste streams. If the exact hazards are unknown, it should be treated as a chemical of unknown toxicity. Label all waste containers with the full chemical name; do not use abbreviations.[6][7][8]
- Contact your institution's EHS department for specific guidance on the disposal of potent research compounds.

Experimental Workflow for Handling JMV7048



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Caption: A logical workflow for the safe handling of **JMV7048**.

Known Biological Data for JMV7048

Parameter	Value
Target	PXR (Pregnane X Receptor)
Mechanism of Action	PROTAC Degradator
DC50 (Half-maximal Degradation Concentration)	379 nM

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References

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